

solubility of 3-Bromo-5-hydroxymethylisoxazole in organic solvents

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Compound of Interest

Compound Name: 3-Bromo-5-hydroxymethylisoxazole

Cat. No.: B1273690

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Solubility of 3-Bromo-5-hydroxymethylisoxazole: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **3-Bromo-5-hydroxymethylisoxazole** in organic solvents. Due to a lack of publicly available quantitative data, this document provides a comprehensive, generalized experimental protocol for determining solubility, alongside a framework for data presentation and visualization to aid researchers in their internal studies.

Introduction

3-Bromo-5-hydroxymethylisoxazole is a heterocyclic compound of interest in medicinal chemistry and drug development. Understanding its solubility in various organic solvents is crucial for reaction chemistry, purification, formulation, and various screening processes. The general principle of "like dissolves like" suggests that its polarity, influenced by the hydroxymethyl and isoxazole groups, will govern its solubility profile. However, precise quantitative data is essential for reproducible and optimized experimental design.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **3-Bromo-5-hydroxymethylisoxazole** in common organic solvents has not been reported in publicly

accessible databases or scientific journals. Researchers are therefore encouraged to determine this data empirically. The following sections provide a standardized methodology to ensure consistency and comparability of results.

To facilitate the systematic collection and comparison of solubility data, the following table structure is recommended for recording experimental findings.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Determination	Notes
Methanol					
Ethanol					
Isopropanol					
Acetone					
Ethyl Acetate					
Dichloromethane					
Chloroform					
Toluene					
Hexane					
Acetonitrile					
Dimethylformamide (DMF)					
Dimethyl Sulfoxide (DMSO)					

Experimental Protocol: Determination of Thermodynamic Solubility (Shake-Flask Method)

The following is a detailed protocol for the widely accepted shake-flask method to determine the thermodynamic solubility of a solid compound in an organic solvent.

1. Materials and Equipment:

- **3-Bromo-5-hydroxymethylisoxazole** (solid)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps (e.g., 4 mL or 20 mL)
- Constant temperature incubator shaker or water bath
- Syringe filters (0.22 μm or 0.45 μm , compatible with the solvent)
- Syringes
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-MS, or a calibrated UV-Vis spectrophotometer)

2. Procedure:

- **Preparation:** Add an excess amount of solid **3-Bromo-5-hydroxymethylisoxazole** to a vial. The exact amount should be enough to ensure that undissolved solid remains at equilibrium.
- **Solvent Addition:** Accurately add a known volume of the selected organic solvent to the vial.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature shaker or water bath. Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached. The temperature should be precisely controlled and recorded.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to allow the excess solid to settle.

- Sampling: Carefully withdraw a sample of the supernatant using a syringe.
- Filtration: Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles. This step is critical to prevent artificially high solubility measurements.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the concentration of **3-Bromo-5-hydroxymethylisoxazole** in the diluted solution using a pre-validated analytical method (e.g., HPLC-UV).
- Calculation: Calculate the solubility using the following formula, accounting for the dilution factor:

$$\text{Solubility (g/100 mL)} = (\text{Concentration of diluted sample in g/mL}) \times (\text{Dilution factor}) \times 100$$

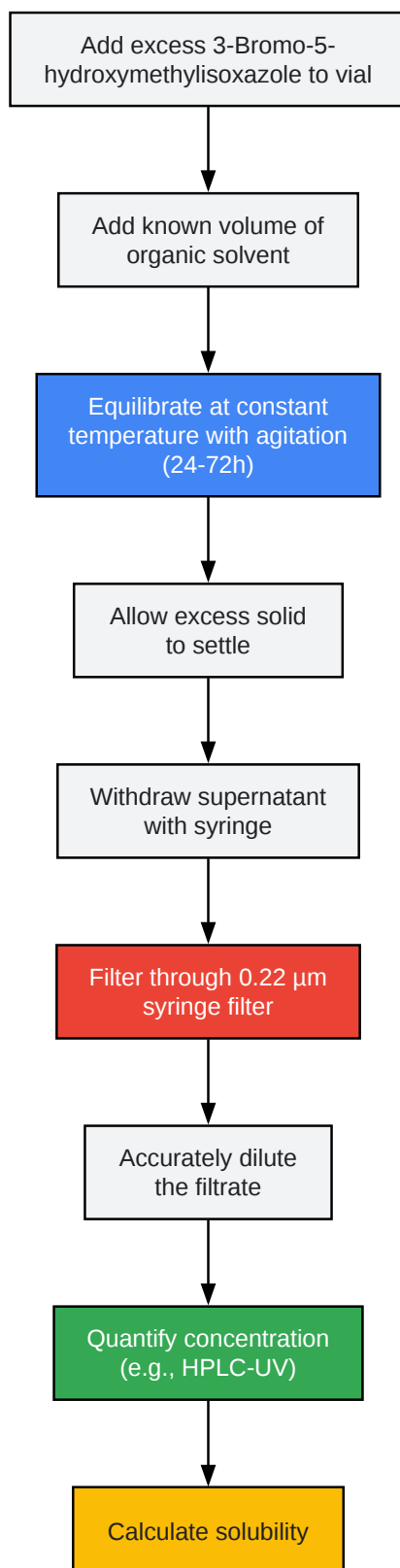
$$\text{Solubility (mol/L)} = (\text{Concentration of diluted sample in mol/L}) \times (\text{Dilution factor})$$

3. Validation and Controls:

- Perform the experiment in triplicate to ensure reproducibility.
- Run a blank control (solvent only) to zero the analytical instrument.
- Validate the analytical method for linearity, accuracy, and precision.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **3-Bromo-5-hydroxymethylisoxazole**.



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Caption: Workflow for Solubility Determination.

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